

Application Notes: T0070907 Dissolution and Storage Protocols

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Compound of Interest

Compound Name: **T0070907**

Cat. No.: **B1682576**

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Introduction **T0070907** is a potent, selective, and irreversible antagonist of the Peroxisome Proliferator-Activated Receptor gamma (PPAR γ) with an IC₅₀ of 1 nM.[1][2] It displays over 800-fold selectivity for PPAR γ compared to PPAR α and PPAR δ .[1][2] **T0070907** functions by covalently binding to cysteine 313 in the ligand-binding domain of PPAR γ , which induces a conformational change that blocks the recruitment of transcriptional coactivators.[3] These characteristics make it a critical tool for studying PPAR γ -mediated signaling pathways in various biological processes, including adipogenesis, cancer cell proliferation, and inflammation.[1][4][5] Proper dissolution and storage are paramount to ensure the compound's stability and activity for reproducible experimental results.

Physicochemical and Solubility Data

Quantitative data regarding the solubility and storage of **T0070907** are summarized below. It is crucial to use fresh, anhydrous solvents, as moisture can reduce the solubility of the compound, particularly in DMSO.[6]

Table 1: Solubility of **T0070907**

Solvent	Max Concentration (mg/mL)	Max Concentration (mM)	Notes
DMSO	10 - 62.5	36 - 225.1	Sonication, warming, or heating to 60°C may be required to achieve higher concentrations. Use of fresh, moisture-free DMSO is recommended.[3][6][7][8][9]
1 eq. HCl	~27.8	~100	
DMF	10	~36	
DMF:PBS (pH 7.2) (1:4)	0.2	~0.72	
10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	≥ 1	≥ 3.6	Sonication is recommended for this vehicle formulation.[7][8]
Water	< 0.1	Insoluble	
Ethanol	-	Insoluble	

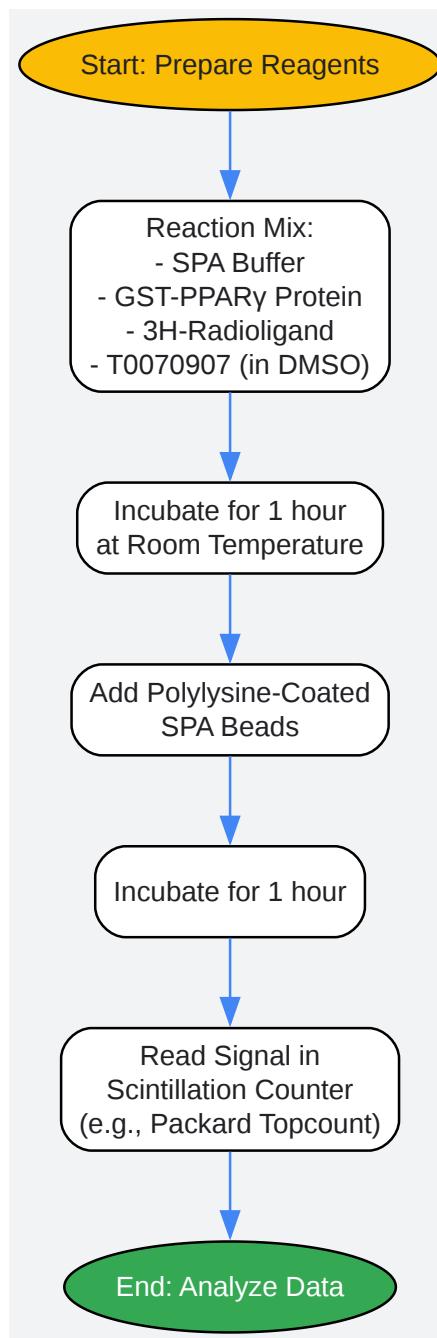
Molecular Weight: 277.67 g/mol [1][2]

Table 2: Storage and Stability

Form	Storage Temperature	Duration	Notes
Powder	-20°C	3 years	[6][7][8]
Powder	Room Temperature	Not specified, but stable for shipping.[1] [8]	For long-term storage, -20°C is recommended.
In Solvent	-80°C	1-2 years	Aliquot stock solutions to prevent repeated freeze-thaw cycles.[6] [7][8]
In Solvent	-20°C	1 month - 1 year	[6][8]

Signaling Pathway of T0070907

T0070907 exerts its primary effect by antagonizing the PPAR γ signaling pathway. Under normal conditions, a PPAR γ agonist (like a thiazolidinedione) binds to PPAR γ , causing it to form a heterodimer with the Retinoid X Receptor (RXR). This complex then binds to Peroxisome Proliferator Response Elements (PPREs) on the DNA, recruiting coactivators and initiating the transcription of target genes. **T0070907** covalently binds to PPAR γ , preventing the conformational change required for coactivator recruitment. Instead, it can promote the binding of corepressors, actively silencing gene transcription.



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